

Navigating the Safety Profile of N-(tert-Butoxycarbonyl)aniline-13C6: A Technical Guide

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Compound of Interest

Compound Name: *N*-(tert-Butoxycarbonyl)aniline-13C6

Cat. No.: B140980

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **N-(tert-Butoxycarbonyl)aniline-13C6**, a stable isotope-labeled compound integral to advanced research and pharmaceutical development. Due to the limited availability of a specific Safety Data Sheet (SDS) for the 13C6-labeled variant, this document leverages data from the non-labeled parent compound, N-(tert-Butoxycarbonyl)aniline. The toxicological and physical properties are expected to be nearly identical. This guide will synthesize available data on hazards, handling, and protective measures to ensure safe laboratory practices.

Chemical Identification and Physical Properties

N-(tert-Butoxycarbonyl)aniline-13C6 is a derivative of aniline where the amine group is protected by a tert-butoxycarbonyl (Boc) group, and the benzene ring is enriched with six Carbon-13 isotopes. This isotopic labeling makes it a valuable tool in metabolic studies and as an internal standard in analytical assays.

Property	Value	Source
Molecular Formula	C ₅ ¹³ C ₆ H ₁₅ NO ₂	[1]
Molecular Weight	199.20 g/mol	[2][3]
CAS Number	176850-21-8	[2]
Appearance	White to pale brown solid	[4]
Melting Point	133-137 °C	[4]
Boiling Point	235.3 ± 9.0 °C (Predicted)	[4]
Density	1.082 ± 0.06 g/cm ³ (Predicted)	[4]
Solubility	DMSO (Slightly), Methanol (Slightly)	[4]
Storage Temperature	Room Temperature, Sealed in dry conditions	[4]

Hazard Identification and GHS Classification

Based on the data for N-(tert-Butoxycarbonyl)aniline, the compound is classified as hazardous. The primary hazards are related to ingestion and skin/eye contact. It is crucial to distinguish its safety profile from that of its highly toxic precursor, aniline. The Boc protection significantly mitigates the toxicity of the amino group.

GHS Classification Summary:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

Hazard Pictograms:

 GHS07 Exclamation Mark  GHS05 Corrosion

Signal Word: Danger

Hazard Statements:

- H302: Harmful if swallowed.[4]
- H315: Causes skin irritation.[5]
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.

Precautionary Statements:

Type	Code	Statement
Prevention	P261	Avoid breathing dust.
P264	Wash skin thoroughly after handling.[4][5]	
P270	Do not eat, drink or smoke when using this product.[4]	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/ eye protection/ face protection.[5]	
Response	P301 + P312 + P330	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth. [4]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	
P304 + P340 + P312	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.	
P305 + P351 + P338 + P310	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.	
P332 + P313	If skin irritation occurs: Get medical advice/ attention.	

Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[6]
P405	Store locked up.[6]	
Disposal	P501	Dispose of contents/ container to an approved waste disposal plant.[6]

Experimental Protocols for Safety Assessment

While specific experimental safety data for **N-(tert-Butoxycarbonyl)aniline-13C6** is not publicly available, the GHS classifications are derived from standardized assays. The methodologies for determining these classifications are outlined below.

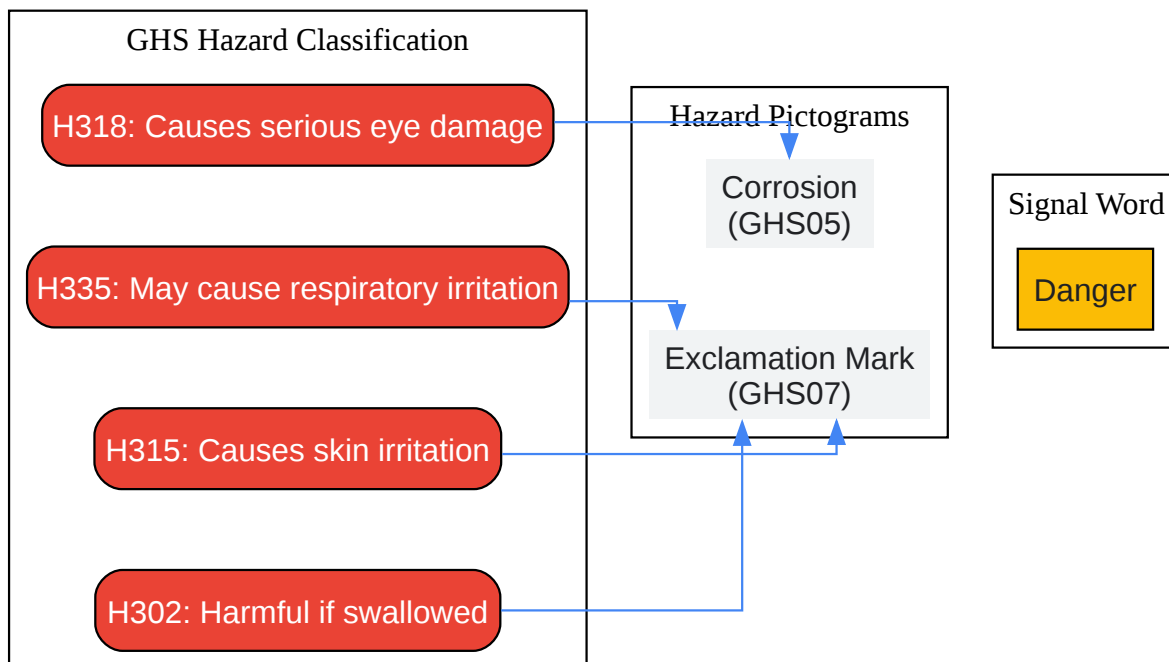
Acute Oral Toxicity (LD50): The "Up-and-Down" procedure or similar fixed-dose methods are typically employed. A small number of animals are dosed sequentially. The dose for each subsequent animal is adjusted up or down depending on the outcome of the previous animal. This method minimizes the number of animals required to estimate the LD50 value, which for a Category 4 substance is between 300 and 2000 mg/kg.

Skin Irritation: This is assessed using in vivo dermal irritation tests, often following OECD Guideline 404. A small amount of the substance is applied to a shaved patch of skin on a test animal (typically a rabbit) and covered with a gauze patch. The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals.

Eye Irritation/Damage: The potential for serious eye damage is evaluated using methods like the OECD Guideline 405. A small, measured amount of the substance is applied to the eye of a test animal. The eye is then examined for effects on the cornea, iris, and conjunctiva at specific time points.

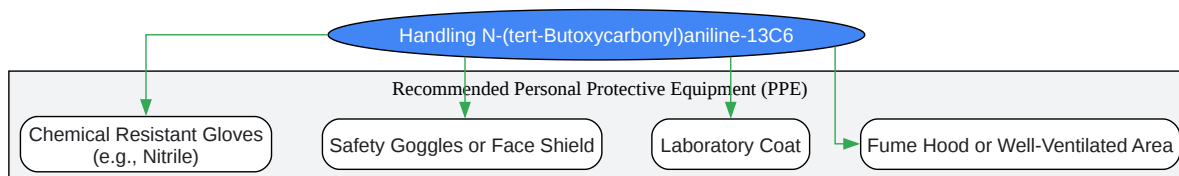
Visualized Safety Information

To facilitate a quick understanding of the safety requirements, the following diagrams illustrate the hazard classification and recommended personal protective equipment.



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Caption: GHS Hazard Classification for N-(tert-Butoxycarbonyl)aniline.



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Caption: Recommended Personal Protective Equipment (PPE) Workflow.

First Aid Measures

In the event of exposure, prompt action is essential.

- If Swallowed: Call a POISON CENTER or doctor immediately if you feel unwell.[4] Rinse mouth.[4]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring laboratory safety.

- Handling: Use only in a well-ventilated area, preferably under a chemical fume hood.[6] Avoid breathing dust. Prevent contact with skin and eyes by wearing appropriate personal protective equipment.[5] Wash hands thoroughly after handling.[4][5] Do not eat, drink, or smoke in the laboratory.
- Storage: Store in a tightly closed container in a dry and well-ventilated place.[6] Keep away from incompatible materials such as strong oxidizing agents.

Conclusion

N-(tert-Butoxycarbonyl)aniline-13C6, while significantly less hazardous than its parent compound aniline, still presents notable risks that necessitate careful handling. The primary concerns are acute oral toxicity and irritation to the skin, eyes, and respiratory system. By adhering to the GHS guidelines, utilizing appropriate personal protective equipment, and following the prescribed handling and storage protocols, researchers can safely work with this valuable isotopic compound. This guide serves as a foundational resource, and it is always recommended to consult the most current and specific Safety Data Sheet provided by the supplier.

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